

Stability and Storage of 5-Methyltetrahydrofolic acid-13C6 Powder: A Technical Guide

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Compound of Interest

Compound Name: 5-Methyltetrahydrofolic acid-13C6

Cat. No.: B15558108

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the stability and recommended storage conditions for **5-Methyltetrahydrofolic acid-13C6** (5-MTHF-13C6) powder. The information herein is critical for ensuring the integrity and accuracy of research and development applications involving this isotopically labeled compound. The stability of 5-MTHF-13C6 is paramount for its use as an internal standard in quantitative analyses and as a tracer in metabolic studies.

Core Principles of 5-MTHF Stability

5-Methyltetrahydrofolic acid, the biologically active form of folate, is inherently susceptible to degradation. Its stability is influenced by several environmental factors, with oxygen, temperature, and light being the primary drivers of degradation.^[1] Studies on the non-labeled compound have shown that its degradation often follows first-order kinetics.^[2] Compared to the more oxidized and synthetic folic acid, 5-MTHF is significantly less stable.^[2] The isotopically labeled 5-MTHF-13C6 is expected to share a virtually identical stability profile to its unlabeled counterpart due to the negligible impact of heavy isotope substitution on chemical reactivity under typical storage conditions.

Key Factors Affecting Stability:

- **Oxidation:** Oxygen is a major factor in the degradation of 5-MTHF.[1] The tetrahydrofolate ring is prone to oxidation, leading to the formation of various degradation products. Therefore, minimizing exposure to air is crucial.
- **Temperature:** Elevated temperatures accelerate the rate of degradation.[2] The synergistic effect of pressure and temperature on the degradation rate has also been noted, although this is more relevant to processing than storage.[2]
- **Light:** Exposure to light, particularly UV radiation, can induce photodegradation.[1] This process can lead to the cleavage of the C9-N10 bond, a known pathway of folate degradation.
- **pH:** The stability of folates, including 5-MTHF, is pH-dependent. While generally more stable in neutral to slightly alkaline conditions, significant degradation can occur at low pH.

Recommended Storage Conditions

To ensure the long-term stability and preserve the chemical and isotopic purity of **5-Methyltetrahydrofolic acid-13C6** powder, the following storage conditions are recommended based on manufacturer guidelines and scientific literature.

Parameter	Recommended Condition	Rationale
Temperature	-20°C	Minimizes the rate of chemical degradation.
Atmosphere	Inert gas (e.g., Argon, Nitrogen) or tightly sealed container	Protects from oxidative degradation.
Light	Protect from light (e.g., amber vial, stored in the dark)	Prevents photodegradation.
Moisture	Store in a desiccated environment	Prevents hydrolysis and potential clumping of the powder.

Table 1: Recommended Storage Conditions for **5-Methyltetrahydrofolic acid-13C6** Powder

Stability Data Summary

While extensive, publicly available long-term and accelerated stability studies specifically for 5-MTHF-13C6 powder are limited, data from studies on unlabeled 5-MTHF and its salts provide valuable insights. The following table summarizes qualitative and semi-quantitative stability observations from the literature.

Condition	Observation	Reference
Frozen Storage (-60°C)	No significant loss of 5-MTHF in homogenized fresh fruits and vegetables was observed over 12 months.	[3]
Refrigerated Storage (4°C)	6S-5-MTHF spiked into rat plasma was stable for 24 hours.	[4]
Room Temperature (25°C)	6S-5-MTHF spiked into rat plasma was stable for 2 hours.	[4]
Freeze-Thaw Cycles	6S-5-MTHF in rat plasma was stable after three freeze-thaw cycles.	[4]
Aqueous Solution (Room Temp)	Degradation of L-5-MTHF was observed over 18 hours, with more significant loss at lower concentrations. It is recommended to complete sample testing within 12 hours.	[5]

Table 2: Summary of 5-MTHF Stability Under Various Conditions

Experimental Protocols for Stability Assessment

The stability of **5-Methyltetrahydrofolic acid-13C6** powder can be assessed through long-term and accelerated stability studies. The following outlines a general experimental protocol based on methods described in the scientific literature.

Protocol: Stability Testing of 5-MTHF-13C6 Powder using HPLC-MS/MS

1. Objective: To evaluate the stability of 5-MTHF-13C6 powder under defined storage conditions (e.g., long-term at -20°C and accelerated at 40°C/75% RH) over a specified period.

2. Materials and Reagents:

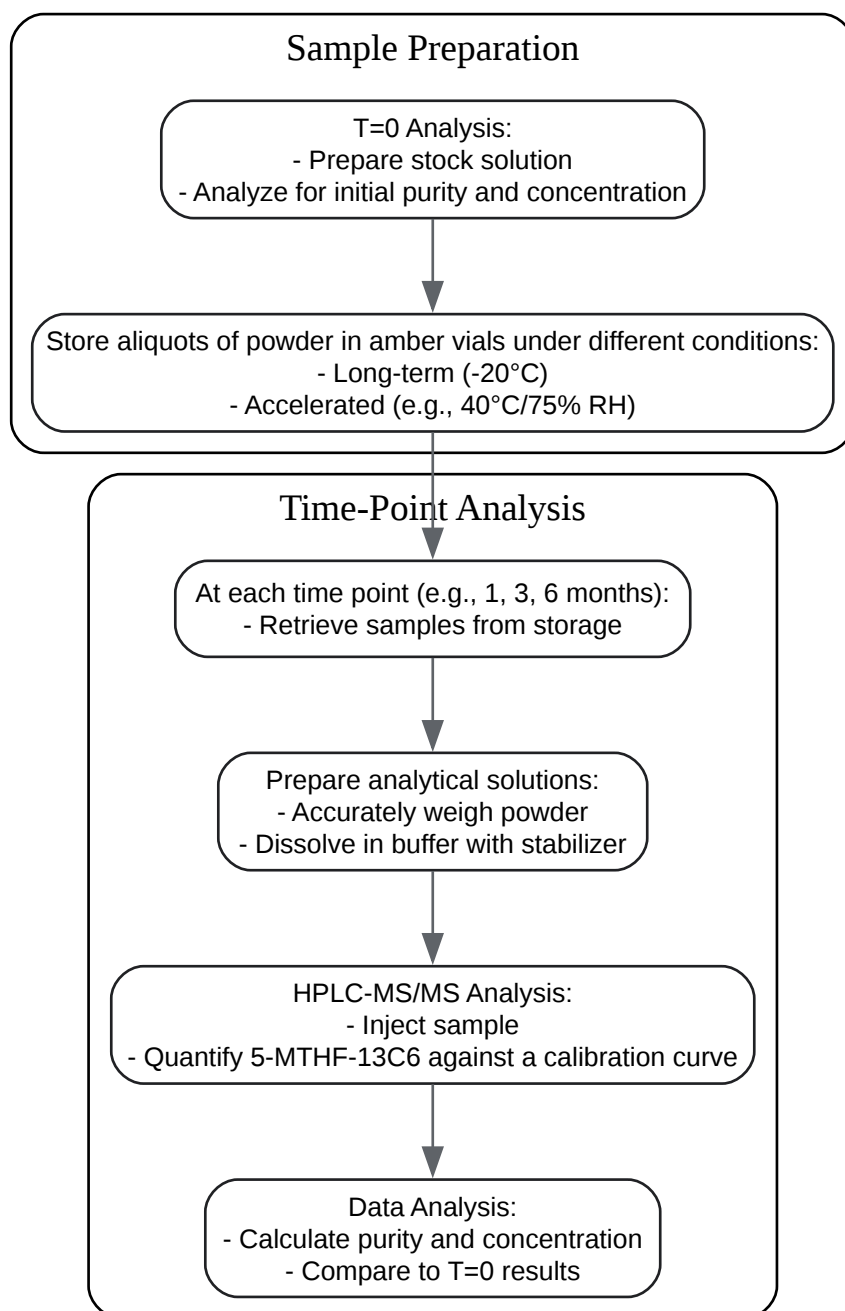
- **5-Methyltetrahydrofolic acid-13C6** powder
- Reference standard of 5-MTHF-13C6
- Internal Standard (e.g., deuterated 5-MTHF)
- HPLC-grade water, acetonitrile, and methanol
- Formic acid or ammonium acetate (for mobile phase)
- Antioxidant/stabilizer (e.g., L-ascorbic acid, 2-mercaptoethanol, or L-cysteine)
- Phosphate buffer
- Class A volumetric flasks and pipettes
- Amber HPLC vials

3. Equipment:

- High-Performance Liquid Chromatography (HPLC) system coupled with a Tandem Mass Spectrometer (MS/MS)
- Analytical balance
- pH meter

- Vortex mixer
- Centrifuge
- Stability chambers with controlled temperature and humidity

4. Experimental Workflow:



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Caption: Workflow for a stability study of 5-MTHF-13C6 powder.

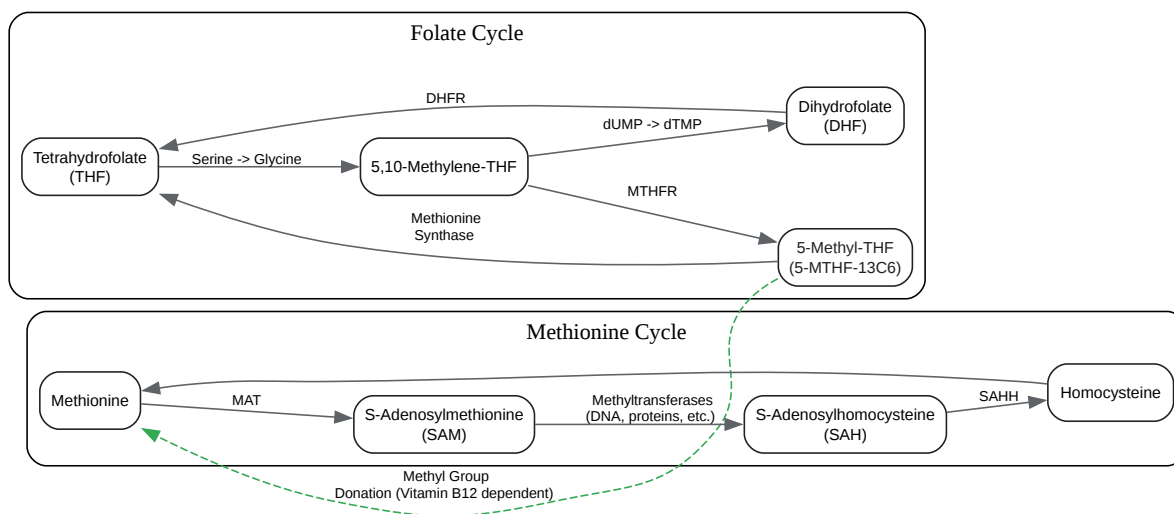
5. Detailed Procedure:

- Initial Analysis (Time = 0):
 - Accurately prepare a stock solution of 5-MTHF-13C6 powder in a suitable buffer (e.g., phosphate buffer, pH 7) containing an antioxidant like ascorbic acid or 2-mercaptoethanol. [\[6\]](#)
 - Perform HPLC-MS/MS analysis to determine the initial purity and concentration. This will serve as the baseline.
- Sample Storage:
 - Aliquot the powder into amber, tightly sealed vials.
 - Place the vials in stability chambers under the desired long-term (-20°C) and accelerated (e.g., 40°C/75% RH) conditions.
- Time-Point Analysis:
 - At predetermined time points (e.g., 1, 3, 6, 9, 12, 18, 24 months for long-term; 1, 2, 3, 6 months for accelerated), pull samples from each storage condition.
 - Prepare analytical solutions as described for the initial analysis.
 - Analyze the samples by a validated HPLC-MS/MS method. A chiral column may be necessary to separate diastereomers if applicable. [\[5\]](#)
 - The mobile phase can consist of a gradient of acetonitrile and an aqueous buffer like ammonium acetate with formic acid. [\[6\]](#)
 - The mass spectrometer should be operated in Multiple Reaction Monitoring (MRM) mode for sensitive and specific quantification.

- Data Evaluation:
 - Calculate the percentage of the remaining 5-MTHF-13C6 at each time point relative to the initial value.
 - Identify and, if possible, quantify any significant degradation products.
 - Assess any changes in physical appearance, such as color or clumping.

Role in Biochemical Pathways

5-Methyltetrahydrofolic acid is a central molecule in one-carbon metabolism, a network of interconnected biochemical pathways essential for the synthesis of nucleotides (and thus DNA replication and repair), the regeneration of methionine, and the provision of methyl groups for numerous methylation reactions.



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Caption: The role of 5-MTHF in the one-carbon metabolism pathway.

As illustrated, 5-MTHF donates its methyl group to homocysteine in a vitamin B12-dependent reaction catalyzed by methionine synthase, thereby regenerating methionine. Methionine is then converted to S-adenosylmethionine (SAM), the universal methyl donor for a vast array of methylation reactions that are crucial for gene regulation, protein function, and metabolism. The use of 5-MTHF-13C6 allows researchers to trace the flux of this one-carbon unit through these critical pathways.

Conclusion

The stability of **5-Methyltetrahydrofolic acid-13C6** powder is critical for its effective use in research and development. Strict adherence to recommended storage conditions—specifically, storage at -20°C, protected from light, air, and moisture—is essential to minimize degradation and ensure the integrity of the compound. While specific quantitative stability data for the 13C6-labeled form is not widely published, the well-documented instability of the parent compound underscores the necessity for careful handling and storage. The provided experimental framework offers a basis for laboratories to conduct their own stability assessments to meet specific research or regulatory requirements.

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